

((3-Bromo-2-methylpropoxy)methyl)benzene

material safety data sheet (MSDS)

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Compound of Interest

Compound Name: ((3-Bromo-2-methylpropoxy)methyl)benzene

Cat. No.: B150734

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An In-depth Technical Guide to **((3-Bromo-2-methylpropoxy)methyl)benzene**

This document provides a comprehensive overview of the safety, handling, and physicochemical properties of **((3-Bromo-2-methylpropoxy)methyl)benzene**, intended for researchers, scientists, and professionals in drug development.

Section 1: Chemical Product and Company Identification

Product Name:	((3-Bromo-2-methylpropoxy)methyl)benzene
Synonyms:	(3-bromo-2-methylpropoxy)methylbenzene, 3-BENZYLOXY-1-BROMO-2-METHYLPROPANE[1]
CAS Number:	91273-58-4[1][2][3][4]
Molecular Formula:	C ₁₁ H ₁₅ BrO[2][4]
Molecular Weight:	243.14 g/mol [2][5]
Intended Use:	For research and development purposes.[5] Not for medical or consumer use.[5]

Section 2: Physicochemical Information

A summary of the key physical and chemical properties of **((3-Bromo-2-methylpropoxy)methyl)benzene** is presented below.

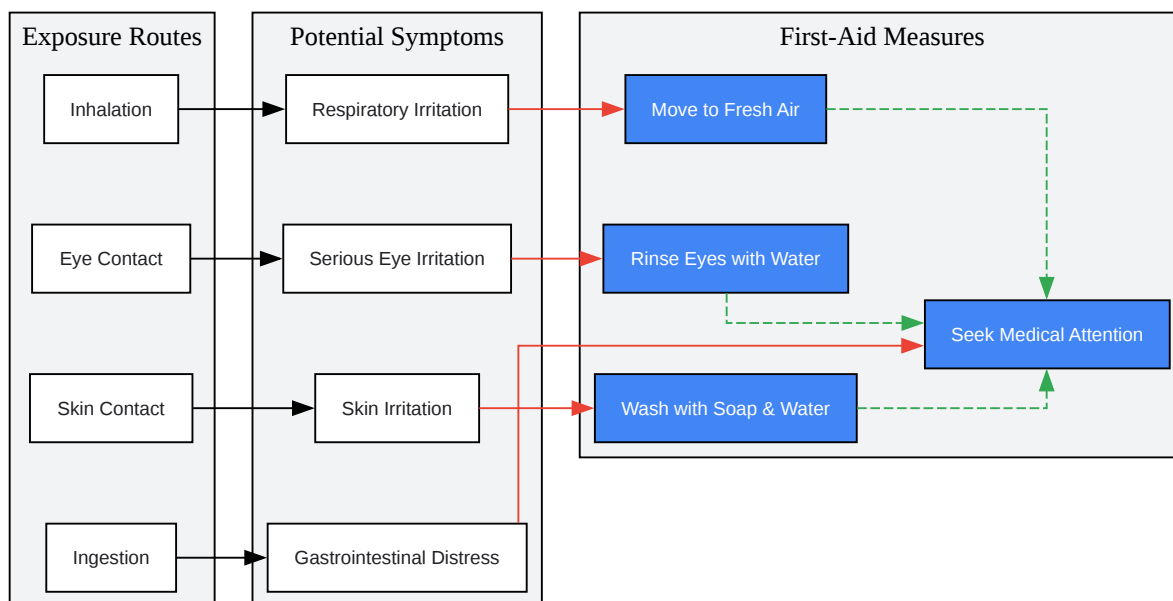
Property	Value	Source(s)
Physical State	Liquid	[4]
Appearance	Colorless liquid (predicted)	[6]
Purity	95% - 98%	[2][3][4]
Boiling Point	264°C at 760 mmHg	[7]
Melting Point	120 to 121°C	[4]
Density	1.268 g/cm ³	[7]
Solubility	Insoluble in water; soluble in organic solvents (predicted).[6]	[6]
Exact Mass	242.03063 Da	[1]
Monoisotopic Mass	242.03063 Da	[1]

Section 3: Hazards Identification

Based on available safety data sheets, the primary hazards associated with **((3-Bromo-2-methylpropoxy)methyl)benzene** are related to skin and eye irritation.

Emergency Overview: Causes skin irritation.[8][9] Causes serious eye irritation.[8][9] May cause respiratory irritation.[8]

For a visual representation of the hazard identification and response workflow, please refer to the diagram below.



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Caption: Hazard Identification and First-Aid Response Workflow.

Section 4: First-Aid Measures

In the event of exposure to **((3-Bromo-2-methylpropoxy)methyl)benzene**, the following first-aid measures should be taken:

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[8]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[8][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[8]

Section 5: Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.[8][10]
- Do not eat, drink, or smoke when using this product.[8]
- Wear protective gloves, protective clothing, eye protection, and face protection.[8][9][10]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[8]
- Use only outdoors or in a well-ventilated area.[8][10]

Storage:

- Store in a well-ventilated place.[8]
- Keep the container tightly closed.[8][10]

- Store locked up.[\[8\]](#)[\[10\]](#)
- Recommended storage is at 2-8°C in a dry and sealed area.[\[7\]](#)

Section 6: Fire-Fighting Measures

Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.
Specific Hazards	Keep product and empty container away from heat and sources of ignition. [8]
Protective Equipment	As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear. [8] [10]

Section 7: Accidental Release Measures

- Soak up with inert absorbent material.[\[8\]](#)[\[10\]](#)
- Keep in suitable, closed containers for disposal.[\[8\]](#)[\[10\]](#)

Section 8: Exposure Controls/Personal Protection

- Engineering Controls: Ensure that eyewash stations and safety showers are close to the workstation location. Ensure adequate ventilation, especially in confined areas.[\[8\]](#)
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[8\]](#)

Section 9: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.[\[8\]](#)[\[10\]](#)

Section 10: Toxicological Information

Detailed toxicological studies for ((3-Bromo-2-methylpropoxy)methyl)benzene are not readily available in the public domain. However, based on the classification of similar compounds, it is categorized as causing skin and serious eye irritation.[8][9] The benzene component of the molecule is a known hematological toxin with long-term exposure.[11]

Section 11: Disposal Considerations

Dispose of contents/container to an approved waste disposal plant.[8][10] Waste material must be disposed of in accordance with national and local regulations.

This guide is intended to provide a summary of the available safety and handling information for ((3-Bromo-2-methylpropoxy)methyl)benzene and should be used in conjunction with a comprehensive understanding of laboratory safety protocols.

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